

Introduction: Unveiling a Potential Building Block in Medicinal Chemistry

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Compound of Interest

Compound Name: *Ethyl 3-(2-ethoxypyrimidin-5-yl)propanoate*

Cat. No.: B595469

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Ethyl 3-(2-ethoxypyrimidin-5-yl)propanoate is a compound of significant interest within the realm of synthetic organic chemistry and drug discovery. Its structure, featuring a pyrimidine core functionalized with an ethoxy group and an ethyl propanoate side chain, presents a versatile scaffold for the development of novel therapeutic agents. The pyrimidine ring is a well-established pharmacophore found in a wide array of biologically active molecules, including antivirals, anticancer agents, and central nervous system drugs. The propanoate ester moiety offers a convenient handle for further chemical modifications, such as amide bond formation or reduction to an alcohol, enabling the exploration of a diverse chemical space.

While a specific CAS (Chemical Abstracts Service) number for **Ethyl 3-(2-ethoxypyrimidin-5-yl)propanoate** is not readily found in public databases, which may suggest its status as a novel or less-documented compound, its structural analogue, ethyl 3-(2-methoxypyrimidin-5-yl)propanoate, is registered under CAS number 224776-36-7^[1]. This guide will provide a comprehensive overview of the predicted properties, a plausible synthetic route, characterization techniques, and potential applications of the title compound, drawing upon established chemical principles and data from related molecules.

Physicochemical Properties: A Predictive Analysis

Given the absence of experimental data, the following table summarizes the predicted physicochemical properties of **Ethyl 3-(2-ethoxypyrimidin-5-yl)propanoate**. These predictions are based on its chemical structure and comparisons with analogous compounds.

Property	Predicted Value
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₃
Molecular Weight	224.26 g/mol
Appearance	Colorless to pale yellow liquid or low-melting solid
Boiling Point	> 250 °C (Predicted)
Solubility	Soluble in common organic solvents (e.g., ethanol, dichloromethane, ethyl acetate). Limited solubility in water.
LogP	~1.5 - 2.5 (Predicted)

Synthesis and Mechanism: A Proposed Synthetic Pathway

A logical and efficient method for the synthesis of **Ethyl 3-(2-ethoxypyrimidin-5-yl)propanoate** is the Michael addition reaction. This well-established reaction involves the addition of a nucleophile to an α,β -unsaturated carbonyl compound. In this proposed synthesis, 2-ethoxypyrimidine would act as the nucleophile (or be generated in situ from a suitable precursor) and ethyl acrylate as the Michael acceptor.

Proposed Reaction Scheme:

The reaction would proceed via the addition of a suitable pyrimidine precursor to ethyl acrylate, catalyzed by a Lewis or Brønsted acid, or a base. A related synthesis of ethyl 3-(pyridin-2-ylamino)propanoate utilizes trifluoromethanesulfonic acid as a catalyst^{[2][3]}.

Experimental Protocol: A Step-by-Step Guide

Materials:

- 2-ethoxypyrimidine (or 2-chloropyrimidine and sodium ethoxide for in situ generation)
- Ethyl acrylate

- Anhydrous solvent (e.g., Toluene, Dichloromethane)
- Catalyst (e.g., Trifluoromethanesulfonic acid, or a solid-supported base like an anion exchange resin[4])
- Inert gas (Nitrogen or Argon)
- Standard laboratory glassware and purification apparatus (e.g., column chromatography)

Procedure:

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and an inert gas inlet, add 2-ethoxypyrimidine (1.0 eq) and the anhydrous solvent.
- Begin stirring and add ethyl acrylate (1.2 eq).
- Slowly add the catalyst (e.g., 0.1 eq of trifluoromethanesulfonic acid) to the reaction mixture at room temperature.
- Heat the reaction mixture to a suitable temperature (e.g., 80-100 °C) and monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Quench the reaction by adding a suitable aqueous solution (e.g., saturated sodium bicarbonate solution if an acid catalyst was used).
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure **Ethyl 3-(2-ethoxypyrimidin-5-yl)propanoate**.

Synthetic Workflow Diagram



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Caption: Synthetic workflow for **Ethyl 3-(2-ethoxypyrimidin-5-yl)propanoate**.

Structural Elucidation and Quality Control: Ensuring Purity and Identity

The identity and purity of the synthesized **Ethyl 3-(2-ethoxypyrimidin-5-yl)propanoate** would be confirmed using a suite of standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Would be used to confirm the presence of all protons and their respective chemical environments, including the characteristic signals for the ethyl groups, the pyrimidine ring protons, and the propanoate chain.
 - ^{13}C NMR: Would provide information on the carbon skeleton of the molecule.
- Mass Spectrometry (MS): Would be employed to determine the molecular weight of the compound and to analyze its fragmentation pattern, further confirming its structure. High-resolution mass spectrometry (HRMS) would provide the exact mass.
- Infrared (IR) Spectroscopy: Would be used to identify the key functional groups present in the molecule, such as the C=O stretch of the ester and the C-O and C=N bonds of the ethoxypyrimidine ring.

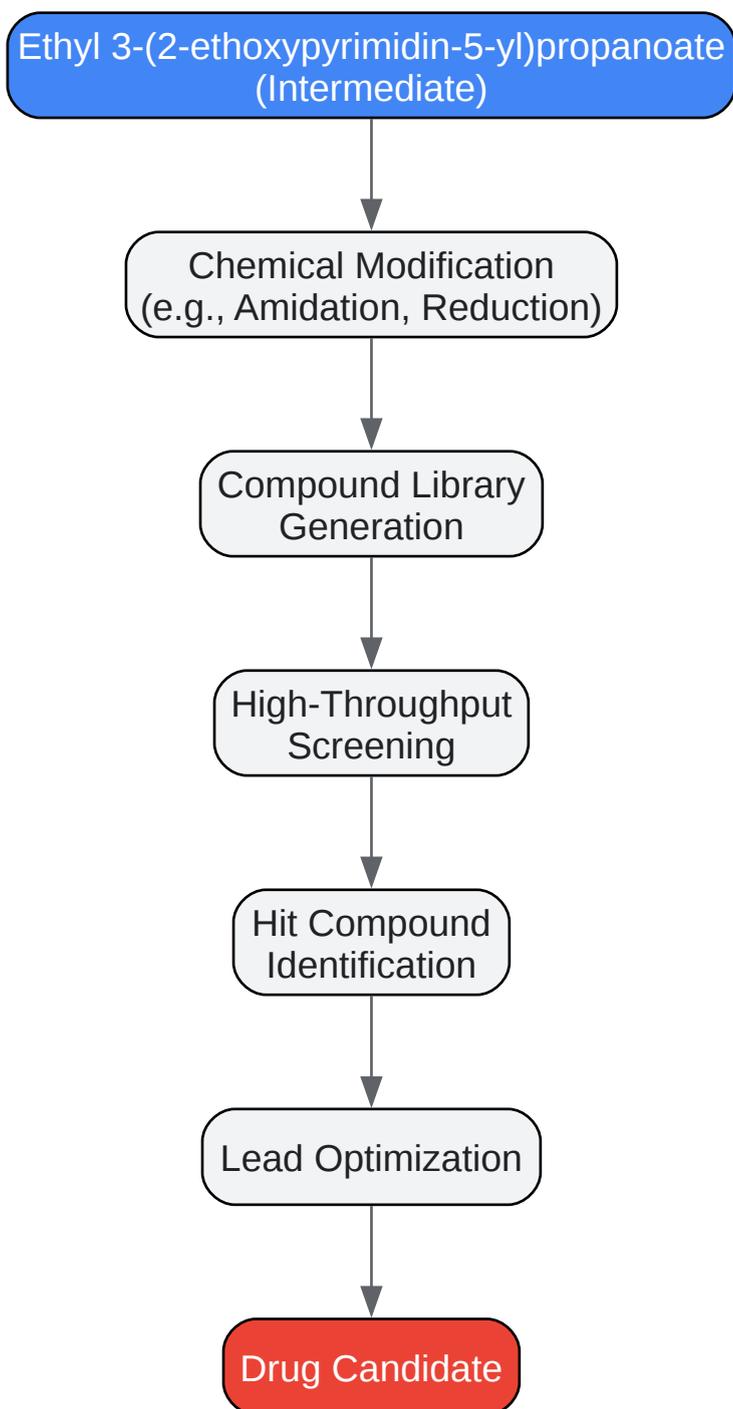
For comparative purposes, spectral data for similar compounds can be found in public databases like PubChem[5][6].

Potential Applications in Drug Discovery and Development

The unique structural features of **Ethyl 3-(2-ethoxypyrimidin-5-yl)propanoate** make it a promising candidate for further investigation in drug discovery programs.

- **Intermediate for Lead Compound Synthesis:** This molecule can serve as a key intermediate for the synthesis of more complex molecules. The ester functionality can be readily converted into amides, acids, or alcohols, allowing for the introduction of diverse pharmacophoric groups. This is particularly relevant in the synthesis of compounds like Dabigatran, where a similar propanoate intermediate is utilized[2][7].
- **Scaffold for Library Generation:** The pyrimidine core and the modifiable side chain make this compound an excellent starting point for the generation of compound libraries for high-throughput screening against various biological targets.
- **Potential Biological Activity:** Derivatives of pyrimidine and propanoates have demonstrated a wide range of biological activities. For instance, certain ethyl butanoate derivatives have shown anthelmintic and cytotoxic potentials[8]. Further derivatization and biological evaluation of **Ethyl 3-(2-ethoxypyrimidin-5-yl)propanoate** could lead to the discovery of novel therapeutic agents.

Logical Relationship Diagram: From Intermediate to Drug Candidate



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Caption: Drug discovery pathway starting from the title compound.

Safety and Handling: A Precautionary Approach

As with any chemical compound, proper safety precautions must be observed when handling **Ethyl 3-(2-ethoxypyrimidin-5-yl)propanoate**. While a specific safety data sheet (SDS) is not available, guidelines for similar compounds like ethyl propionate and ethyl 3-ethoxypropionate should be followed[9][10][11].

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[9]
- Ventilation: Handle the compound in a well-ventilated area or in a chemical fume hood to avoid inhalation of vapors.[10]
- Fire Safety: Keep away from heat, sparks, open flames, and other ignition sources, as similar esters are flammable.
- Handling: Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.[12]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[10]

Conclusion

Ethyl 3-(2-ethoxypyrimidin-5-yl)propanoate represents a molecule with considerable potential as a building block in the synthesis of novel compounds with therapeutic applications. While its specific properties are yet to be fully characterized, this guide provides a solid foundation for its synthesis, characterization, and potential applications based on established chemical principles and data from analogous structures. Further research into this and related compounds is warranted to explore their full potential in the field of medicinal chemistry.

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